

biperiden hydrochloride mechanism of action

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Compound Focus: Biperiden Hydrochloride

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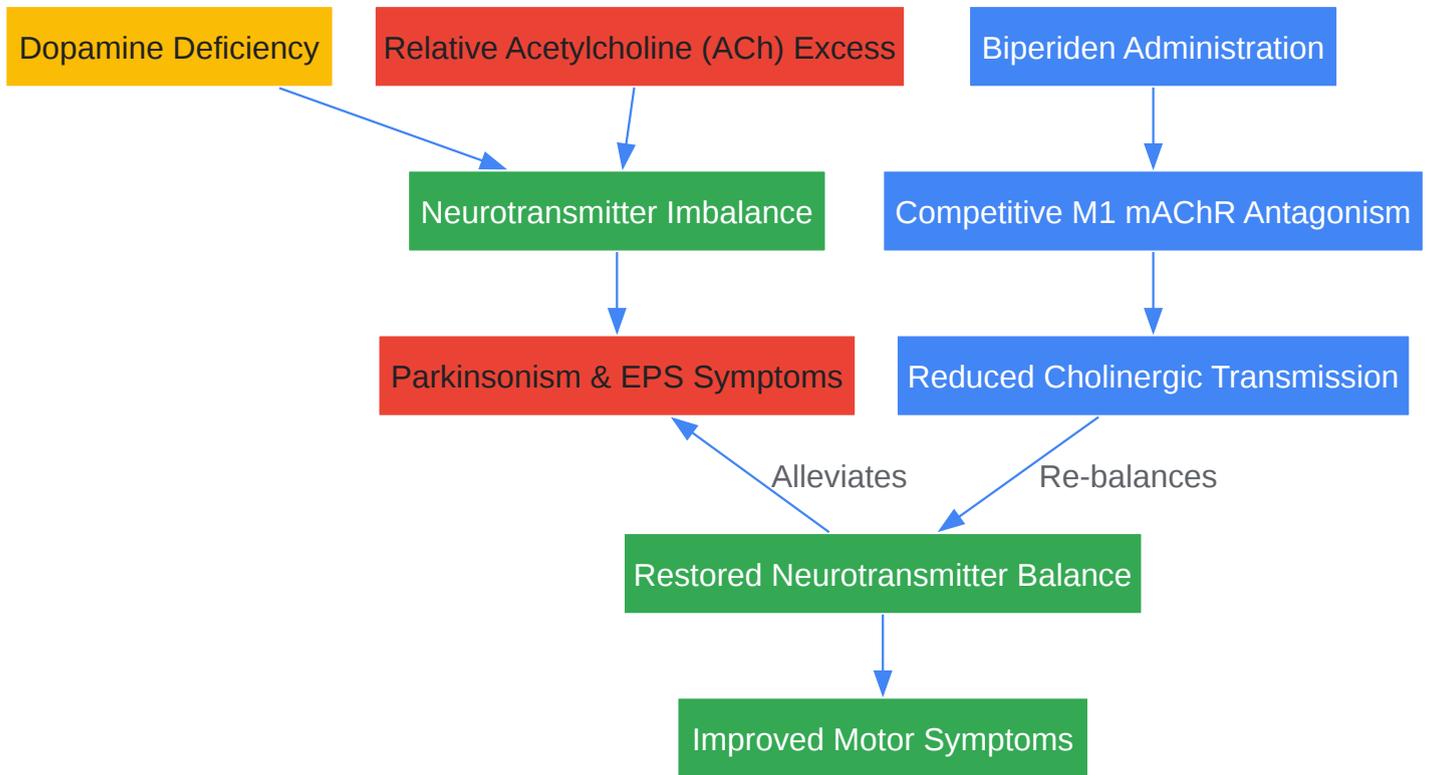
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Mechanism of Action

The therapeutic effect of biperiden stems from its action in the corpus striatum. Parkinsonian symptoms are associated with an imbalance between the excitatory neurotransmitter acetylcholine and the inhibitory neurotransmitter dopamine [1]. Biperiden is a **competitive antagonist** of acetylcholine at **muscarinic receptors** in the central nervous system, specifically the **M1 receptor subtype** [1] [2] [3]. This blockade reduces excessive cholinergic activity, helping to rebalance neurotransmission and alleviate motor symptoms like muscle rigidity and tremors [1] [4].

Beyond its core mechanism, biperiden also acts as a **functional inhibitor of acid sphingomyelinase (FIASMA)** [2], which may contribute to its neuroprotective and other potential effects, though this is not its primary therapeutic mechanism.

The following diagram illustrates the core mechanistic pathway of biperiden:



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Biperiden's pathway to alleviate motor symptoms via receptor antagonism.

Quantitative Pharmacological Data

The table below summarizes key quantitative data for biperiden:

Parameter	Value	Reference
Molecular Formula	C ₂₁ H ₂₉ NO	[1] [5]
Molecular Weight	311.47 g/mol	[1] [5]
Protein Binding	60%	[1] [2]

Parameter	Value	Reference
Elimination Half-Life	18 - 24 hours	[2]
Oral Bioavailability	~33% (extensive first-pass metabolism)	[2]
Water Solubility	0.0043 g/L (Free base)	[5]
LogP	4.1 (Predicted)	[5]
LD ₅₀ (Rat, oral)	760 mg/kg	[1]

Key Experimental Approaches and Protocols

Understanding the experimental methodologies used to study biperiden is crucial for research and development.

In Vivo Efficacy Models

- **Subcutaneous Xenograft Mouse Model:** Used to study biperiden's potential anti-tumor effects. Mice receive **10 mg/kg via intraperitoneal injection daily for 3 weeks**. Tumor size is monitored and compared to control groups [3].
- **Post-Traumatic Epilepsy (PTE) Rat Model:** Used to investigate anti-epileptogenic properties. Male Wistar rats (200-250 g) are administered **8 mg/kg via intraperitoneal injection every 8 hours for 10 days**. Outcomes include frequency of spontaneous seizures and hippocampal glutamate levels [3].
- **Rat Cognitive Impairment Model:** Male Lister Hooded rats administered **3 mg/kg and 10 mg/kg via intraperitoneal injection**. Cognitive performance is assessed using behavioral tests (e.g., delayed matching-to-place task). The higher dose (10 mg/kg) is associated with side effects that impair task initiation [6].

Clinical Trial Protocol for Epileptogenesis

A Phase III clinical trial (NCT04945213) investigates biperiden for preventing Post-Traumatic Epilepsy (PTE) after moderate or severe Traumatic Brain Injury (TBI) [7].

- **Intervention:** 5 mg of biperiden (as lactate salt) diluted in 100 mL of 0.9% saline, administered via intravenous infusion every 6 hours for 10 days (40 total doses) [7].
- **Control:** Placebo (1 mL of sterile vehicle in 100 mL of 0.9% saline) [7].
- **Primary Outcome:** Incidence of PTE assessed over a 2-year follow-up with periodic clinical evaluations and EEG monitoring [7].

In Vitro Cell-Based Assays

- **Cell Proliferation/Apoptosis Assay:** Human pancreatic ductal adenocarcinoma cells (e.g., Panc-1) treated with 29.6 µg/mL of biperiden for 72 hours. Cell viability and proliferation measured via MTT or similar assays; apoptosis detected by caspase-3 activation or Annexin V staining [3].

Key Insights for Researchers

The investigation of biperiden for preventing post-traumatic epilepsy represents a significant paradigm shift, exploring its potential as a **disease-modifying agent** rather than just a symptomatic treatment [7]. Its action as a **functional inhibitor of acid sphingomyelinase (FIASMA)** may open up new research avenues in oncology and neuroprotection beyond its classic anticholinergic role [2] [3].

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References

1. Biperiden: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Biperiden [en.wikipedia.org]
3. Biperiden (KL 373) | Muscarinic Receptor Antagonist [medchemexpress.com]
4. What is the mechanism of Biperiden Hydrochloride? [synapse.patsnap.com]
5. Showing metabocard for Biperiden (HMDB0014948) [hmdb.ca]

6. Biperiden HCl - Anticholinergic drug - APExBIO [apexbt.com]

7. Biperiden for prevention of post-traumatic epilepsy [pmc.ncbi.nlm.nih.gov]

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